

Isorhapontin: Application Notes and Protocols for Cell Proliferation Assays

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for assessing the anti-proliferative effects of **Isorhapontin**, a natural stilbene derivative, on cancer cells. **Isorhapontin** has garnered significant interest in oncological research for its potential to inhibit cancer cell growth by modulating key cellular signaling pathways.

Introduction to Isorhapontin's Anti-Proliferative Activity

Isorhapontin, and its close structural analog Isorhamnetin, have demonstrated significant anticancer properties by inhibiting cell proliferation in a variety of cancer cell lines.[1][2] The primary mechanisms underlying this effect involve the induction of cell cycle arrest and apoptosis.[3][4] These cellular responses are triggered by **Isorhapontin**'s ability to modulate critical intracellular signaling cascades, most notably the PI3K/Akt/mTOR and MAPK pathways, which are frequently dysregulated in cancer.[3][5][6]

Quantitative Data Summary

The following table summarizes the half-maximal inhibitory concentration (IC50) values of Isorhamnetin, a closely related methoxylated flavonoid, in various cancer cell lines. This data provides a comparative measure of its cytotoxic potency.



Cell Line	Cancer Type	IC50 (μM)	Citation
MCF7	Breast Cancer	~10	[5]
T47D	Breast Cancer	~10	[5]
BT474	Breast Cancer	~10	[5]
BT-549	Breast Cancer	~10	[5]
MDA-MB-231	Breast Cancer	~10	[5]
MDA-MB-468	Breast Cancer	~10	[5]
HT-29	Colorectal Cancer	Not specified	[4]
HCT116	Colorectal Cancer	Not specified	[4]
SW480	Colorectal Cancer	Not specified	[4]
GBC-SD	Gallbladder Cancer	Not specified	[7]
NOZ	Gallbladder Cancer	Not specified	[7]
T24	Bladder Cancer	Not specified	

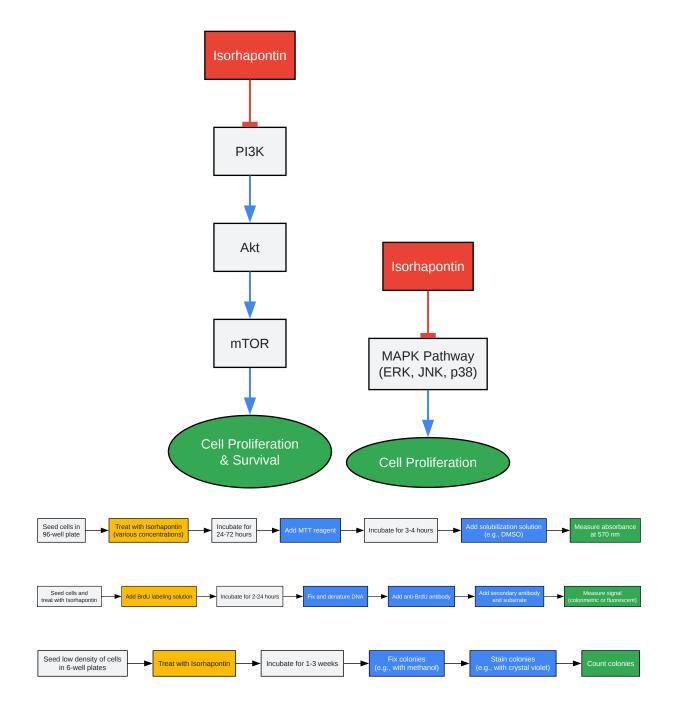
Key Signaling Pathways Modulated by Isorhapontin

Isorhapontin exerts its anti-proliferative effects by targeting key signaling pathways that regulate cell growth, survival, and proliferation.

PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a crucial regulator of cell survival and proliferation. **Isorhapontin** has been shown to inhibit this pathway, leading to decreased cell viability.[4][5]





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